

# Pd(OH)<sub>2</sub> molecular weight and formula.

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## Compound of Interest

Compound Name: Pd hydroxide

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## An In-depth Technical Guide to Palladium(II) Hydroxide

Palladium(II) hydroxide, with the chemical formula Pd(OH)<sub>2</sub>, is a key inorganic compound widely utilized in chemical synthesis and materials science.<sup>[1]</sup> It is perhaps best known in its form as Pearlman's catalyst, where it is supported on carbon (20% Pd(OH)<sub>2</sub> on carbon), often containing adsorbed water.<sup>[2][3][4]</sup> This guide provides a comprehensive overview of its chemical formula, molecular weight, properties, synthesis, and critical applications for researchers, scientists, and professionals in drug development.

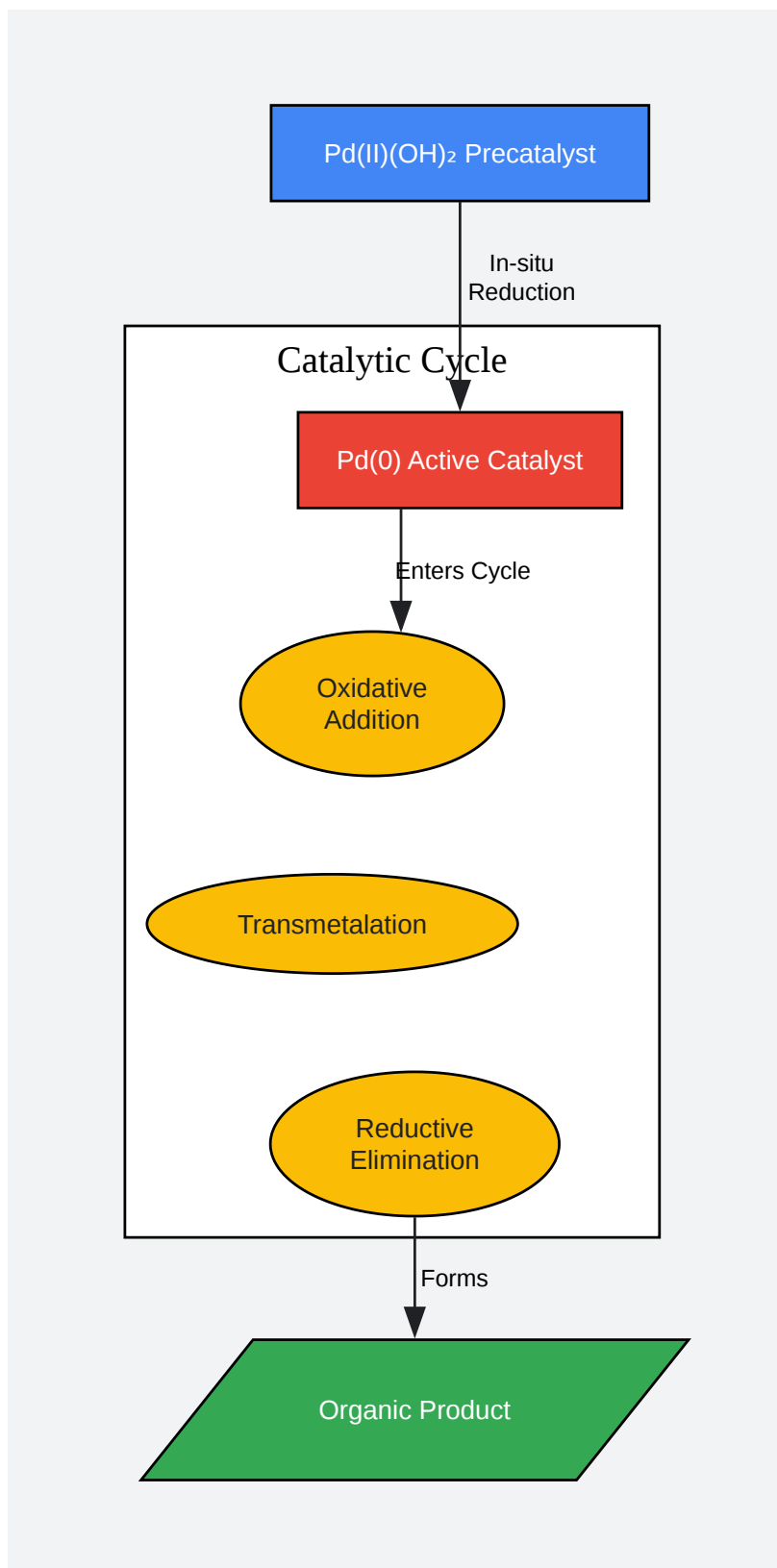
## Core Properties and Data

Palladium(II) hydroxide is a crucial precursor for generating highly active palladium(0) nanoparticles in situ, which are essential for various catalytic transformations.<sup>[1]</sup> Its physical and chemical properties are summarized below.

Property	Data	Citations
Chemical Formula	$\text{H}_2\text{O}_2\text{Pd}$ or $\text{Pd}(\text{OH})_2$	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	140.43 g/mol	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[8]</a>
CAS Number	12135-22-7	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Appearance	Brown or black powder	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Synonyms	Palladium dihydroxide, Pearlman's Catalyst	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Water Solubility	Insoluble	<a href="#">[6]</a> <a href="#">[7]</a>
Density	3.44 g/cm <sup>3</sup> (at 20°C)	<a href="#">[7]</a>
Storage	Room temperature, under inert atmosphere	<a href="#">[5]</a> <a href="#">[7]</a>

## Catalytic Role and Mechanism

Palladium(II) hydroxide serves primarily as a precatalyst. In a typical catalytic cycle, the Pd(II) species is reduced to the active Pd(0) catalyst, which then facilitates the desired chemical transformation, such as cross-coupling reactions or hydrogenations. The diagram below illustrates this fundamental relationship.



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Activation of Pd(II) Precatalyst to Pd(0) for Catalysis.

## Key Applications in Research and Development

$\text{Pd}(\text{OH})_2$  is a versatile catalyst precursor with numerous applications:

- **Hydrogenation and Hydrogenolysis:** It is highly effective for hydrogenation reactions, including the reduction of alkenes, alkynes, and nitro groups.<sup>[1]</sup> It is particularly valued as a non-pyrophoric catalyst for the hydrogenolysis (cleavage) of benzyl-nitrogen and benzyl-oxygen bonds, a critical step in deprotection strategies for peptide and glycopeptide synthesis.<sup>[2][7]</sup>
- **Cross-Coupling Reactions:** As a precursor to  $\text{Pd}(0)$ , it is used in foundational carbon-carbon bond-forming reactions like the Suzuki-Miyaura coupling.<sup>[9]</sup>
- **Electrochemistry:** The high conductivity and stability of palladium hydroxide make it suitable for developing electrodes for fuel cells and sensors, where it enhances performance and efficiency.<sup>[5]</sup>
- **Nanotechnology:** It is employed to create palladium nanoparticles for applications in drug delivery systems and as imaging agents.<sup>[5]</sup>

## Experimental Protocol: Synthesis of Palladium(II) Hydroxide

A common and direct method for synthesizing  $\text{Pd}(\text{OH})_2$  is through precipitation from a soluble palladium(II) salt using a hydroxide source.<sup>[1][10]</sup> The following protocol details this approach.

**Objective:** To synthesize palladium(II) hydroxide via precipitation.

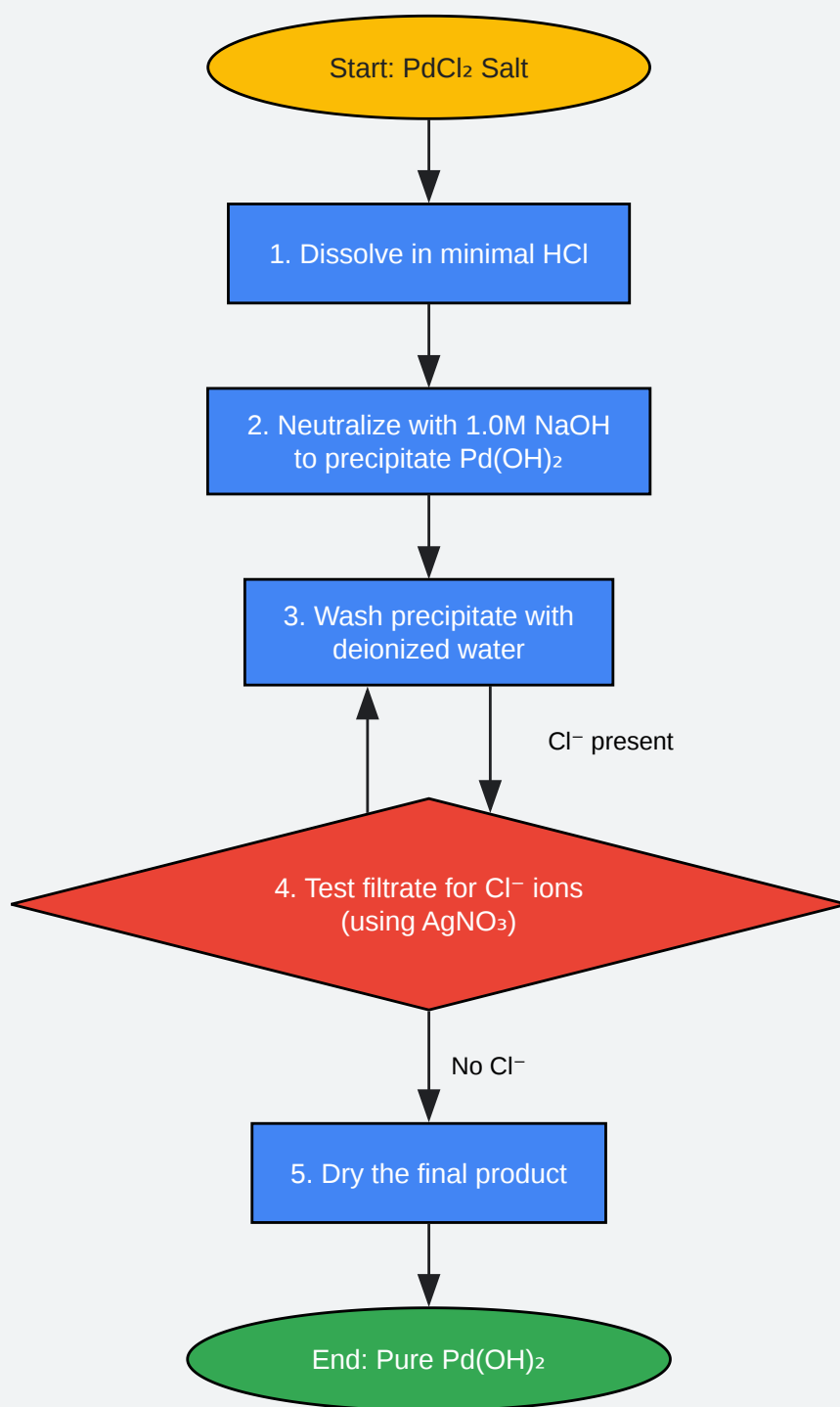
**Materials:**

- Palladium(II) chloride ( $\text{PdCl}_2$ )
- Hydrochloric acid (HCl), concentrated
- Sodium hydroxide (NaOH) solution, 1.0 M
- Deionized water

#### Procedure:

- **Dissolution:** Dissolve the palladium(II) chloride salt in a minimal amount of concentrated hydrochloric acid to form a solution of tetrachloropalladate(II) ( $\text{H}_2\text{PdCl}_4$ ).
- **Neutralization & Precipitation:** Slowly add the 1.0 M sodium hydroxide solution to the palladium chloride solution under constant stirring. Continue addition until the solution is neutralized, which will result in the formation of a dark brown or black precipitate of palladium(II) hydroxide.<sup>[10]</sup>
- **Washing:** Filter the precipitate from the solution. Wash the collected solid repeatedly with deionized water.
- **Purity Check:** Continue washing until a test of the filtrate with silver nitrate ( $\text{AgNO}_3$ ) shows no formation of a white precipitate ( $\text{AgCl}$ ), confirming the absence of chloride ions.<sup>[10]</sup>
- **Drying:** Dry the purified palladium(II) hydroxide precipitate under vacuum or in a desiccator.

The workflow for this synthesis is visualized in the diagram below.



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